

# Methyl 2-methoxy-6-methylbenzoate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl 2-methoxy-6-methylbenzoate

Cat. No.: B1297912

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## Technical Data Summary: Benzoate Derivatives

This document provides the molecular formula and molecular weight for two related benzoate compounds. The information is intended for researchers, scientists, and professionals in drug development. No direct experimental data was found for "**Methyl 2-methoxy-6-methylbenzoate**," suggesting a possible alternative name or structure was intended. The data presented below is for structurally similar compounds.

## Quantitative Data

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
Methyl 2-methoxybenzoate	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub> [1][2][3]	166.17[1][2][4]
Methyl 2-amino-6-methoxybenzoate	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub> [5]	181.19[5]

## Compound Identification

Methyl 2-methoxybenzoate is also known by several synonyms, including Methyl o-anisate and Dimethyl salicylate.[1][3] Its chemical structure is recorded under CAS Number 606-45-1.[2][4]

Methyl 2-amino-6-methoxybenzoate is identified by the CAS Number 54166-96-0.[5]

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## References

- 1. Methyl 2-Methoxybenzoate | C<sub>9</sub>H<sub>10</sub>O<sub>3</sub> | CID 61151 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Methyl 2-methoxy-6-methylbenzoate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297912#methyl-2-methoxy-6-methylbenzoate-molecular-weight-and-formula]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)